

Physical properties of 2-Ethylfuran-3-carboxamide (melting point, boiling point)

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Compound of Interest

Compound Name: 2-Ethylfuran-3-carboxamide

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Physical Properties of 2-Ethylfuran-3-carboxamide: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the physical properties, specifically the melting and boiling points, of **2-Ethylfuran-3-carboxamide**. While direct experimental data for this specific compound is not readily available in public scientific databases, this document provides a comprehensive overview of related compounds and the established methodologies for determining these crucial physical characteristics.

Summary of Physical Properties of Related Furan Derivatives

To estimate the physical properties of **2-Ethylfuran-3-carboxamide**, it is informative to examine structurally analogous compounds. The table below summarizes the available data for furan-3-carboxamide and its precursors. The presence of the ethyl group and the amide functionality will influence the melting and boiling points, typically increasing them compared to the parent furan ring due to increased molecular weight and potential for hydrogen bonding.

Compound Name	Molecular Formula	Melting Point (°C)	Boiling Point (°C)
Furan-3-carboxylic acid	C ₅ H ₄ O ₃	120 - 122	229 - 230
2-Ethylfuran	C ₆ H ₈ O	Not Applicable	92 - 93
Furan-3-carboxamide	C ₅ H ₅ NO ₂	Data not available	Data not available
2-Ethylfuran-3-carboxylic acid	C ₇ H ₈ O ₃	Data not available	Data not available

Experimental Protocols for Physical Property Determination

The following sections detail the standard laboratory procedures for determining the melting and boiling points of a novel organic compound such as **2-Ethylfuran-3-carboxamide**.

Melting Point Determination

The melting point of a compound is a fundamental physical property used to identify and assess the purity of a substance.

Methodology:

- **Sample Preparation:** A small, dry sample of the crystalline compound is finely ground and packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus is used, which consists of a heated block or oil bath with a controlled heating rate and a means of observing the sample.
- **Measurement:** The capillary tube containing the sample is placed in the apparatus. The temperature is raised at a steady rate of 1-2 °C per minute near the expected melting point.
- **Data Recording:** The temperature at which the first liquid appears and the temperature at which the entire sample is liquefied are recorded as the melting point range. A narrow melting point range is indicative of a pure compound.

Boiling Point Determination

The boiling point is another critical physical constant, defined as the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology (Micro-scale):

- **Sample Preparation:** A small volume (a few drops) of the liquid sample is placed in a small-diameter test tube (Thiele tube).
- **Apparatus:** A capillary tube, sealed at one end, is inverted and placed into the sample in the test tube. The test tube is then attached to a thermometer.
- **Heating:** The assembly is heated in a suitable bath (e.g., oil bath). As the temperature increases, a stream of bubbles will emerge from the open end of the inverted capillary.
- **Equilibrium and Measurement:** The heating is discontinued, and the bath is allowed to cool slowly. The boiling point is the temperature at which the liquid begins to enter the capillary tube.

Logical Workflow: Synthesis of 2-Ethylfuran-3-carboxamide

While specific experimental details for the synthesis of **2-Ethylfuran-3-carboxamide** are not widely published, a logical synthetic pathway can be proposed starting from 2-ethylfuran-3-carboxylic acid. This common synthetic route in organic chemistry involves the conversion of a carboxylic acid to a more reactive acyl chloride, followed by amidation.



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Caption: Proposed synthesis of **2-Ethylfuran-3-carboxamide**.

Due to the absence of published biological studies involving **2-Ethylfuran-3-carboxamide**, no signaling pathway diagrams can be provided at this time. The information presented here serves as a foundational guide for researchers initiating studies on this compound. The definitive physical properties must be determined empirically upon its synthesis and purification.

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